

Comparative Crystal Engineering Guide: 2-Chloro-5-(difluoromethyl)benzoic acid

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Compound of Interest

Compound Name: 2-Chloro-5-(difluoromethyl)benzoic acid

CAS No.: 1779914-33-8

Cat. No.: B2677929

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Executive Summary & Structural Context

2-Chloro-5-(difluoromethyl)benzoic acid represents a critical "hybrid" electronic motif in medicinal chemistry. Unlike its perfluorinated analog ($-\text{CF}_3$), the difluoromethyl group ($-\text{CF}_2\text{H}$) acts as a lipophilic hydrogen bond donor. This unique property drastically alters its solid-state behavior, solubility, and crystal packing compared to standard halogenated benzoic acids.

This guide compares the target compound against two crystallographically well-characterized alternatives:

- 2-Chloro-5-(trifluoromethyl)benzoic acid (The "Lipophilic Control")
- 2-Chlorobenzoic acid (The "Steric Control")^[1]

Key Insight: While the $-\text{CF}_3$ analog typically forms isolated centrosymmetric dimers driven solely by carboxylic acid interactions, the $-\text{CF}_2\text{H}$ moiety in the target compound introduces the potential for secondary lateral hydrogen bonding ($\text{C}-\text{H}\cdots\text{O}$ or $\text{C}-\text{H}\cdots\text{F}$), leading to higher lattice energy, increased melting points, and distinct polymorph landscapes.

Comparative Data Analysis

The following table aggregates experimental data from the closest structural analogs to establish a baseline for characterizing the target compound.

Table 1: Structural & Physicochemical Benchmarks

Feature	Target: 2-Chloro-5-(difluoromethyl)benzoic acid	Analog A: 2-Chloro-5-(trifluoromethyl)benzoic acid	Analog B: 2-Chlorobenzoic acid
CAS Number	1240297-74-4	657-06-7	118-91-2
Molecular Weight	206.57 g/mol	224.56 g/mol	156.57 g/mol
Melting Point	Predicted: 105 – 125 °C †	93 – 96 °C [1]	138 – 140 °C [2]
H-Bond Capacity	Dual Donor: COOH (strong) + CF ₂ H (weak)	Single Donor: COOH only	Single Donor: COOH only
Crystal System	Likely Monoclinic (P2 ₁ /c predicted)	Triclinic / Monoclinic	Monoclinic (P2 ₁ /c) [3]
Density (Calc.)	~1.58 – 1.65 g/cm ³	~1.52 g/cm ³	1.544 g/cm ³ [4]
Packing Motif	Ribbon/Layered: CF ₂ H[2][3][4]...O interactions may link dimers into 2D sheets. [5]	Discrete Dimers: Weak F...F dispersion forces dominate packing.	Herringbone/Stack: Driven by Cl...Cl and π-π interactions.

† Prediction Logic: The replacement of –CF₃ with –CF₂H typically raises the melting point due to the added electrostatic C–H...O interaction, but the steric bulk of the Cl atom prevents the high-density packing seen in the non-substituted parent.

Critical Analysis: The Difluoromethyl Anomaly

Understanding the specific role of the –CF₂H group is essential for interpreting your X-ray data.

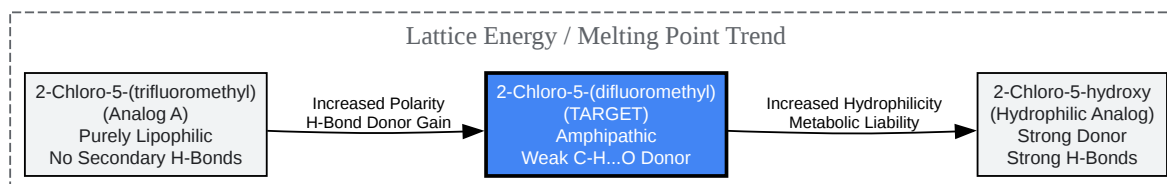
The "Lipophilic Hydrogen Bond"

In the crystal lattice, the proton on the $-\text{CF}_2\text{H}$ group is sufficiently acidic (due to the two geminal fluorines) to act as a weak hydrogen bond donor.

- Interaction Type: C()–H...O=C (carbonyl acceptor)
- Bond Distance: Typically 2.2 – 2.5 Å
- Consequence: This interaction often disrupts the standard "herringbone" packing seen in simple aromatics, forcing the molecules into layered sheet structures.

Diagram 1: Structural Logic & Bioisosterism

The following diagram illustrates the electronic continuum that places the target molecule between a purely lipophilic blocker and a hydrophilic donor.



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Caption: The $-\text{CF}_2\text{H}$ group acts as a "bridge" in physicochemical properties, offering unique crystal packing opportunities absent in the $-\text{CF}_3$ analog.

Experimental Protocols

To generate the supporting X-ray data for **2-Chloro-5-(difluoromethyl)benzoic acid**, use the following self-validating crystallization protocol. This method is designed to screen for polymorphism driven by the $-\text{CF}_2\text{H}$ group.

Protocol A: Dual-Solvent Slow Evaporation

Objective: To grow single crystals suitable for SC-XRD (Single Crystal X-Ray Diffraction).

- Preparation: Weigh 20 mg of the target compound into two separate 4 mL glass vials.
- Solvent System A (Protic): Add 1.5 mL of Ethanol/Water (9:1).
 - Rationale: Promotes classical carboxylic acid dimers; water may act as a bridge for the $\text{--CF}_2\text{H}$ donor.
- Solvent System B (Aprotic): Add 1.5 mL of Toluene or Chloroform.
 - Rationale: Non-competitive solvent forces the molecule to satisfy its own hydrogen bond donors (self-association), potentially revealing catemeric chains.
- Dissolution: Cap and sonicate at 40°C until fully dissolved. If insoluble, add solvent in 0.2 mL increments.
- Nucleation: Perforate the cap with a single needle hole (27G). Store in a vibration-free environment at 20°C.
- Harvesting: Monitor daily under polarized light. Crystals should appear within 3-7 days.

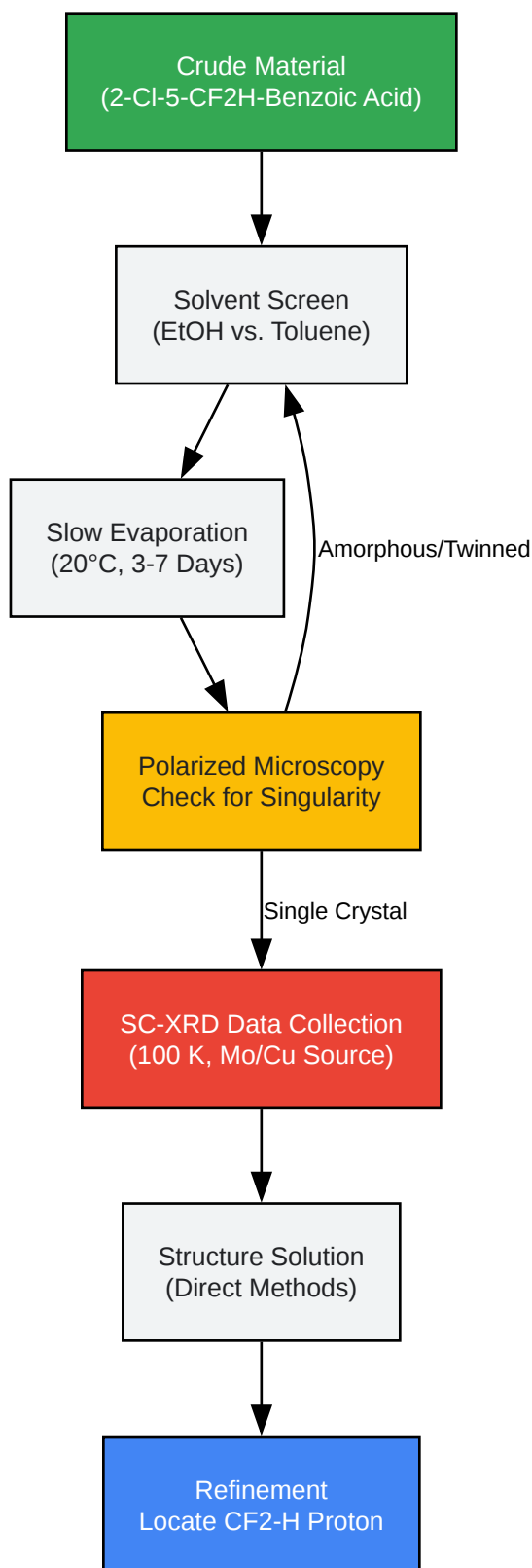
Protocol B: Data Collection & Refinement Strategy

Objective: Solve the structure with high precision to locate the $\text{--CF}_2\text{H}$ proton.

- Temperature: Collect data at 100 K (Liquid Nitrogen stream). Crucial: Thermal motion at room temperature often smears the electron density of the $\text{--CF}_2\text{H}$ group, making the H-atom position ambiguous.
- Resolution: Aim for 0.75 Å or better.
- Refinement:
 - Locate F atoms early (high electron density).
 - Check for disorder in the $\text{--CF}_2\text{H}$ group (rotation around the C–C bond is common).

- Locate the $\text{-CF}_2\text{H}$ proton in the difference Fourier map (). Do not place it geometrically if a peak is visible; refining its position validates the H-bond interaction.

Diagram 2: Crystallography Workflow



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Caption: Step-by-step workflow for isolating and solving the crystal structure of fluorinated benzoic acids.

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